

An In-depth Technical Guide on 9-Deacetyltaxinine E

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Compound of Interest

Compound Name: 9-Deacetyltaxinine E

Cat. No.: B15591849

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental molecular properties of **9-Deacetyltaxinine E**, a natural product isolated from plants of the *Taxus* genus. The information presented is intended to support research and development efforts in medicinal chemistry and pharmacology.

Molecular Formula and Weight

The core identity of a chemical compound is established by its molecular formula and weight. These parameters are critical for a wide range of applications, from spectrometric analysis to stoichiometric calculations in synthetic chemistry.

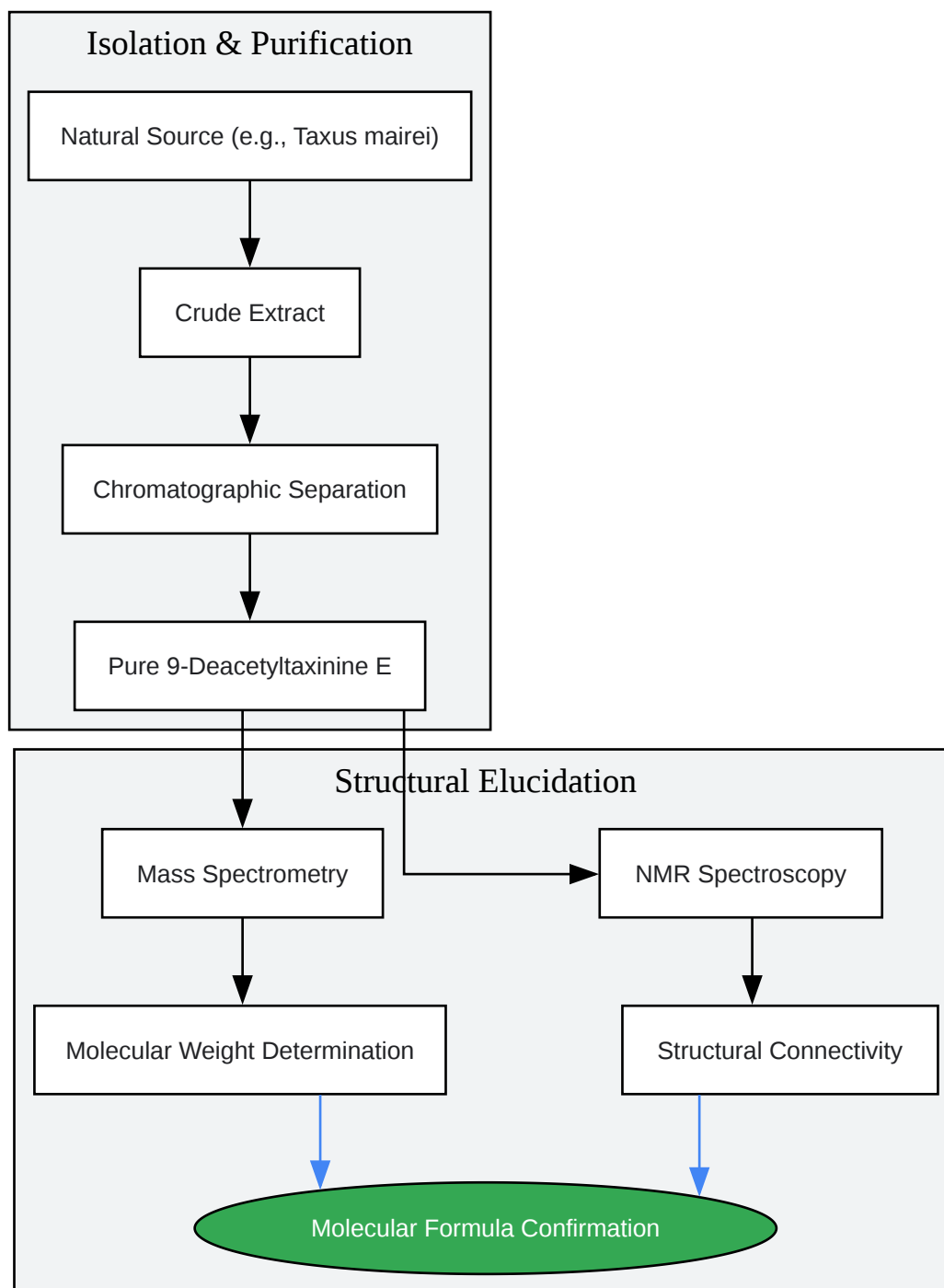
9-Deacetyltaxinine E is a complex diterpenoid with the molecular formula $C_{35}H_{44}O_9$.^{[1][2][3]} This composition gives it a molecular weight of approximately 608.72 g/mol.^{[1][2][3]} This information is foundational for the accurate preparation of solutions, determination of molar concentrations, and interpretation of analytical data.

Table 1: Molecular Properties of **9-Deacetyltaxinine E**

Property	Value
Molecular Formula	$C_{35}H_{44}O_9$
Molecular Weight	608.72 g/mol

Conceptual Workflow for Characterization

The determination of the molecular formula and weight of a natural product like **9-Deacetyltaxinine E** follows a standardized experimental workflow. This process begins with the isolation and purification of the compound from its natural source, followed by structural elucidation using various spectroscopic and spectrometric techniques.



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